

# Antimicrobial-IN-1 CAS number and molecular weight

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## Compound of Interest

Compound Name: **Antimicrobial-IN-1**

Cat. No.: **B15566604**

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## In-Depth Technical Guide to Antimicrobial-IN-1

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Antimicrobial-IN-1**, a novel antimicrobial compound. The document details its chemical properties, synthesis, and biological activity, supported by quantitative data and experimental methodologies.

## Core Compound Information

**Antimicrobial-IN-1**, also identified as compound 17 in foundational research, is a synthetic molecule with demonstrated antibacterial properties. While a specific CAS number has not been assigned, its key identifiers are outlined below.

Parameter	Value	Reference
Molecular Weight	292.29 g/mol	<a href="#">[1]</a>
Chemical Formula	$C_{17}H_{12}N_2O_3$	<a href="#">[1]</a>
Identified As	Compound 17	<a href="#">[1]</a>

## Biological Activity

**Antimicrobial-IN-1** has shown significant activity against both Gram-positive and Gram-negative bacteria. The primary reported data on its efficacy is based on inhibition zone measurements.

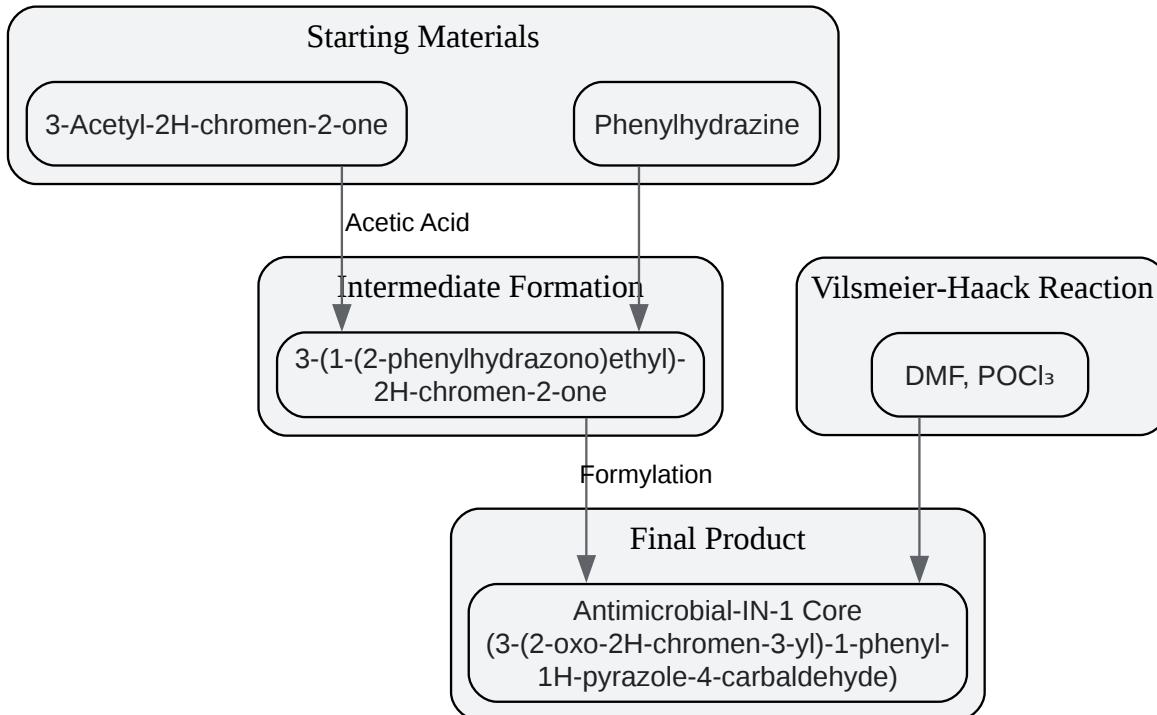
Target Organism	Inhibition Zone Diameter	Reference
Staphylococcus aureus	18 mm/mg	<a href="#">[1]</a>
Escherichia coli	16 mm/mg	<a href="#">[1]</a>

## Experimental Protocols

The following sections detail the methodologies for the synthesis and antimicrobial evaluation of **Antimicrobial-IN-1**, based on established procedures for structurally similar compounds.

### Synthesis of Antimicrobial-IN-1 Core Structure

The synthesis of the core scaffold of **Antimicrobial-IN-1**, 3-(2-oxo-2H-chromen-3-yl)-1-phenyl-1H-pyrazole-4-carbaldehyde, can be achieved via the Vilsmeier-Haack reaction. The general workflow is as follows:



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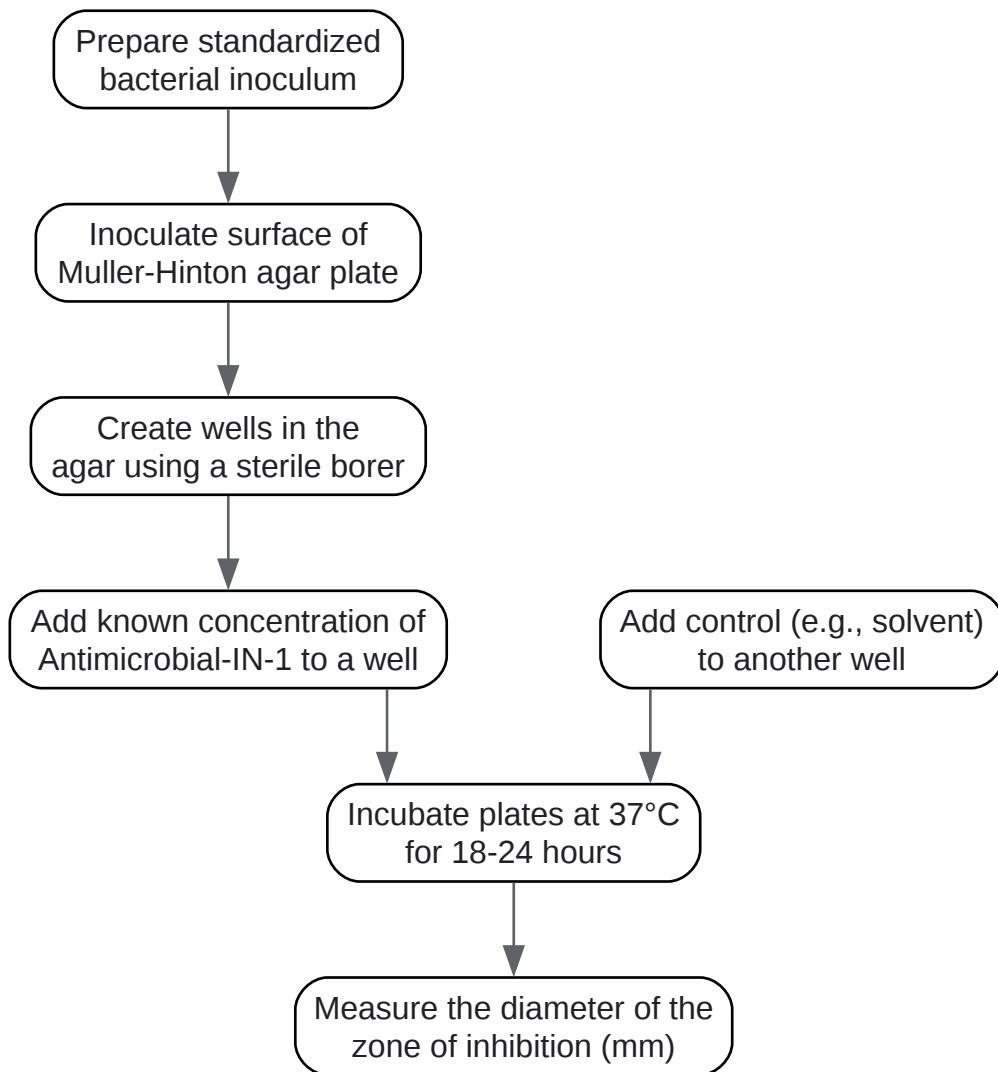
Caption: Synthetic workflow for the core of **Antimicrobial-IN-1**.

Methodology:

- Hydrazone Formation: 3-Acetyl-2H-chromen-2-one is reacted with phenylhydrazine in acetic acid at room temperature. The resulting phenylhydrazone, 3-(1-(2-phenylhydrazone)ethyl)-2H-chromen-2-one, precipitates and is isolated.
- Vilsmeier-Haack Formylation: The synthesized hydrazone is then subjected to a Vilsmeier-Haack reaction using a pre-formed Vilsmeier reagent (from dimethylformamide (DMF) and phosphorus oxychloride (POCl<sub>3</sub>)). This step introduces the formyl group at the 4-position of the pyrazole ring, yielding the final core structure.

## Antimicrobial Susceptibility Testing: Agar Well Diffusion Method

The antimicrobial activity of **Antimicrobial-IN-1** was determined using the agar well diffusion method. This method provides a qualitative and semi-quantitative measure of the compound's ability to inhibit microbial growth.



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Caption: Experimental workflow for antimicrobial susceptibility testing.

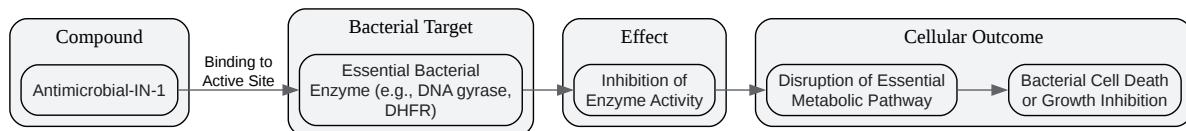
#### Methodology:

- **Inoculum Preparation:** A standardized suspension of the test microorganism (e.g., *S. aureus*, *E. coli*) is prepared to a turbidity equivalent to a 0.5 McFarland standard.

- Plate Inoculation: A sterile cotton swab is dipped into the standardized inoculum and used to evenly streak the entire surface of a Muller-Hinton agar plate.
- Well Creation: Sterile wells of a defined diameter are punched into the agar.
- Compound Application: A specific volume of **Antimicrobial-IN-1** solution at a known concentration is added to a designated well. A control, typically the solvent used to dissolve the compound, is added to a separate well.
- Incubation: The plates are incubated under appropriate conditions (e.g., 37°C for 18-24 hours).
- Zone of Inhibition Measurement: Following incubation, the diameter of the clear zone around the well, where bacterial growth is inhibited, is measured in millimeters.

## Mechanism of Action (Proposed)

While the precise signaling pathways affected by **Antimicrobial-IN-1** have not been fully elucidated, computational studies involving molecular docking suggest a potential mechanism of action. The parent study utilized molecular docking to investigate the binding of a series of novel synthetic compounds, including the structural class of **Antimicrobial-IN-1**, to microbial enzyme targets. This approach helps in predicting the binding affinity and interaction patterns of a ligand with the active site of a target protein, thereby suggesting a possible mode of action.



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Caption: Proposed mechanism of action for **Antimicrobial-IN-1**.

Further research is required to experimentally validate the specific molecular targets and the downstream effects on bacterial signaling pathways. The initial bio-computational modeling

suggests that compounds of this class may act as inhibitors of essential bacterial enzymes, warranting further investigation into their specific interactions and the resultant physiological consequences for the bacteria.

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